

Technical Guide: Biochemical Properties of CSV0C018875

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Compound of Interest

Compound Name: CSV0C018875

Cat. No.: B15585150

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Abstract

CSV0C018875 is a novel quinoline-based small molecule inhibitor of the euchromatic histone-lysine N-methyltransferase 2 (EHMT2), more commonly known as G9a. Identified through virtual screening, this compound demonstrates inhibitory activity against G9a in both enzymatic and cellular assays. Notably, **CSV0C018875** exhibits lower cytotoxicity compared to the well-studied G9a inhibitor, BIX-01294.[1] Its mechanism of action involves binding to the active site of G9a, leading to a reduction in the dimethylation of histone H3 at lysine 9 (H3K9me2), a key epigenetic mark associated with transcriptional repression. This technical guide provides a comprehensive overview of the biochemical properties of **CSV0C018875**, detailed experimental protocols for its characterization, and a summary of the signaling pathways influenced by its activity.

Introduction to G9a (EHMT2)

G9a is a protein lysine methyltransferase that plays a crucial role in epigenetic regulation.[2] Its primary function is to catalyze the mono- and dimethylation of histone H3 at lysine 9 (H3K9me1 and H3K9me2).[2] These methylation marks are generally associated with gene silencing and

the formation of heterochromatin. Aberrant G9a activity is implicated in various pathological conditions, including cancer, where it can lead to the silencing of tumor suppressor genes.^{[2][3]} Consequently, G9a has emerged as a promising therapeutic target for various diseases. G9a has been shown to influence key cancer-related pathways, including the epithelial-mesenchymal transition (EMT), Wnt/ β -catenin signaling, and mTOR pathways.^[2]

Biochemical Profile of CSV0C018875

CSV0C018875 was identified as a potent G9a inhibitor through a combination of sub-structure querying of known G9a inhibitors and docking-based virtual screening. Molecular dynamics simulations suggest that **CSV0C018875** binds deep within the active site cavity of G9a, facilitating a tight binding and a longer residence time, which contributes to its inhibitory effect.^{[4][5][6]}

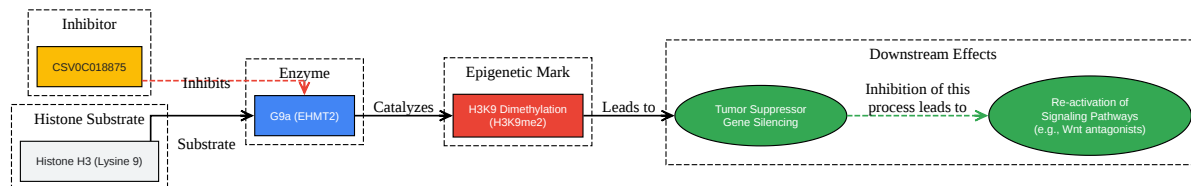
Quantitative Data

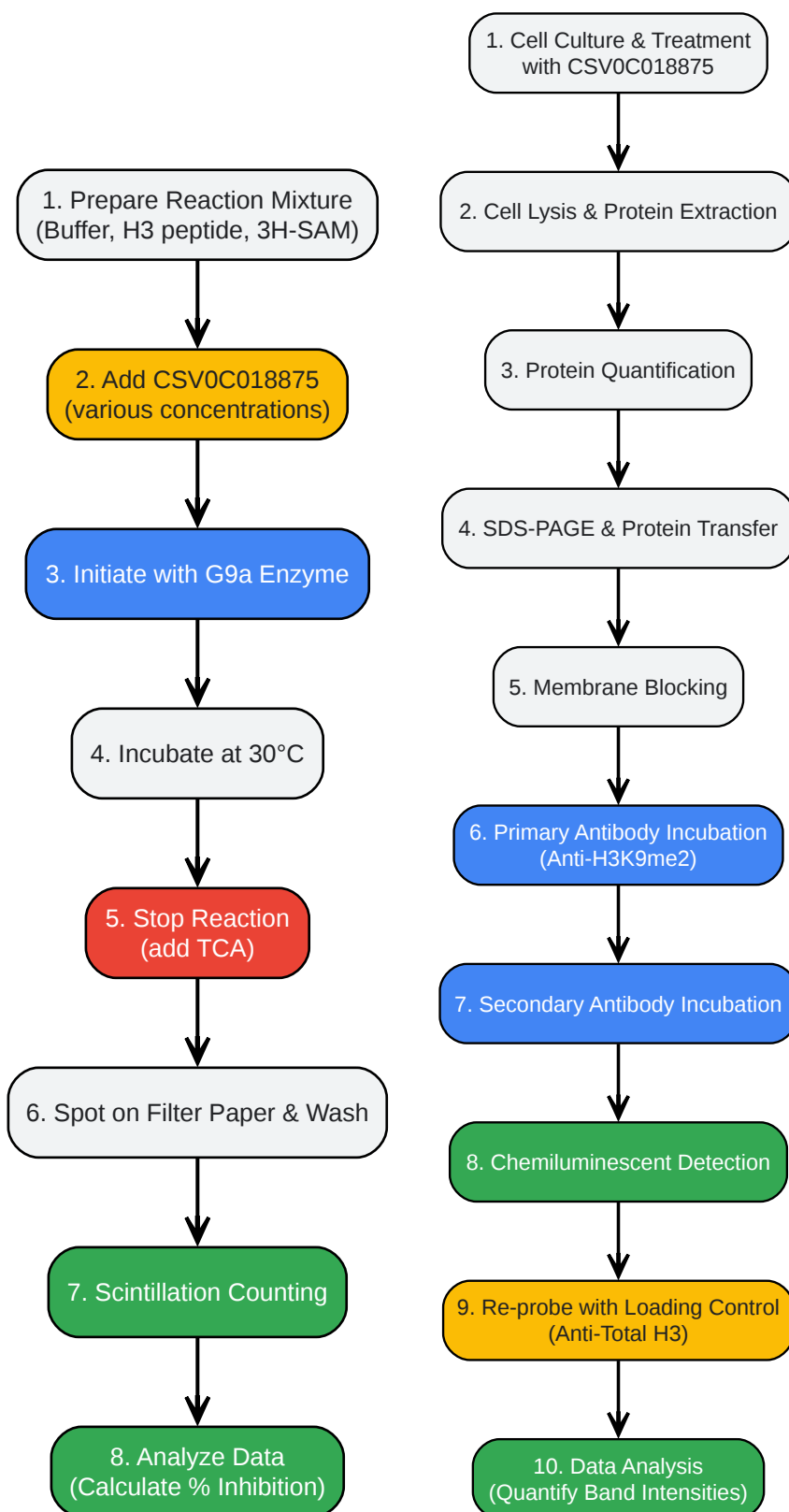
The primary research article identifying **CSV0C018875** confirmed its inhibitory activity in enzymatic and cell-based assays but did not provide specific IC₅₀ values.^{[7][8]} The available data is summarized qualitatively in the table below.

Parameter	Target	Assay Type	Result	Reference
Inhibitory Activity	G9a (EHMT2)	Enzymatic Assay	Confirmed Inhibition	Charles, M. R. C., et al. (2020)
Cellular Activity	G9a (EHMT2)	Cell-Based Assay	Confirmed Inhibition of H3K9me2	Charles, M. R. C., et al. (2020)
Cytotoxicity	Various Cell Lines	Cytotoxicity Assay	Lower than BIX-01294	Charles, M. R. C., et al. (2020)

Signaling Pathways

Inhibition of G9a by **CSV0C018875** leads to a decrease in H3K9me2 levels, which in turn can reactivate the expression of silenced genes, including tumor suppressors. This modulation of gene expression can impact multiple downstream signaling pathways.





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